

# Essential Safety and Logistical Information for Handling Oxybutynin

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## Compound of Interest

Compound Name: Oxybutynin

Cat. No.: B001027

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For researchers, scientists, and drug development professionals, ensuring safe handling of active pharmaceutical ingredients (APIs) like **Oxybutynin** is paramount. This document provides procedural guidance on personal protective equipment (PPE), operational plans for handling and storage, and disposal protocols to minimize exposure and ensure a safe laboratory environment.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Oxybutynin**, compiled from various safety data sheets.

Property	Value	Reference
Physical State	Solid, White Crystalline Powder	,
Molecular Weight	356.98 g/mole	
Melting Point	57°C (134.6°F)	
Acute Oral Toxicity (LD50)	>400 mg/kg (Dog), 460 mg/kg (Rat), 725 mg/kg (Mouse)	
Occupational Exposure Limits (OEL)	No data available. Not established by OSHA, NIOSH, or ACGIH.	,,

## Operational and Disposal Plans

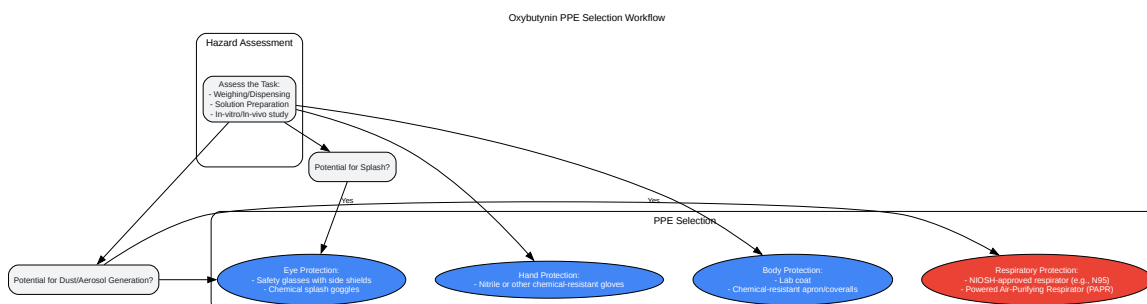
### Engineering Controls and Handling Procedures

Proper engineering controls are the primary line of defense in minimizing exposure to **Oxybutynin**.

- Ventilation: Always handle **Oxybutynin** in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing or preparing solutions, a chemical fume hood or a powder containment hood should be utilized.
- Personal Hygiene: Avoid contact with eyes, skin, and clothing. Do not eat, drink, or smoke in areas where **Oxybutynin** is handled. Wash hands thoroughly after handling the compound.

### Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical for preventing direct contact with **Oxybutynin**. The following workflow outlines the decision-making process for PPE selection.



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